

impact of hygroscopic DMSO on MAX-10181 solubility

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Compound of Interest

Compound Name: MAX-10181

Cat. No.: B12387533

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Technical Support Center: MAX-10181

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the handling and use of **MAX-10181**, with a specific focus on the impact of dimethyl sulfoxide (DMSO) quality on its solubility.

Frequently Asked Questions (FAQs)

Q1: What is **MAX-10181** and what is its mechanism of action?

A1: **MAX-10181** is a small molecule inhibitor that targets the programmed cell death-1/programmed death-ligand 1 (PD-1/PD-L1) signaling pathway.^{[1][2]} It is an orally active compound that has shown efficacy similar to the antibody drug Durvalumab in preclinical models.^{[3][4]} By inhibiting the interaction between PD-1 and PD-L1, **MAX-10181** helps to restore the anti-tumor activity of T-cells, which is a key mechanism in cancer immunotherapy.^{[1][5]}

Q2: A manufacturer's note mentions that hygroscopic DMSO significantly impacts **MAX-10181** solubility. What does this mean?

A2: This note highlights a critical experimental variable. DMSO is a hygroscopic solvent, meaning it readily absorbs moisture from the atmosphere.^{[6][7][8][9]} The presence of even small amounts of water in DMSO can significantly decrease the solubility of certain

compounds, including **MAX-10181**.^[2]^[10] This can lead to precipitation of the compound from your stock solution, resulting in inaccurate concentrations and unreliable experimental results.

Q3: How can I ensure my DMSO is suitable for dissolving **MAX-10181**?

A3: To ensure optimal solubility of **MAX-10181**, it is crucial to use anhydrous (dry) DMSO. Always use a freshly opened bottle of high-purity, anhydrous DMSO.^[2] Minimize the time the DMSO container is open to the air to prevent moisture absorption.^[6] For highly sensitive experiments, it is recommended to use DMSO from a sealed, single-use ampule.

Q4: What are the signs that my **MAX-10181** solution in DMSO may have solubility issues?

A4: Visual inspection is the first step. Look for any visible precipitate or cloudiness in your stock solution. If you observe any particulate matter, it is a strong indication that the compound is not fully dissolved. This can occur over time, even in properly prepared solutions, due to repeated freeze-thaw cycles and gradual moisture absorption.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Visible precipitate in MAX-10181 stock solution	1. Hygroscopic DMSO: The DMSO used for dissolution has absorbed water from the atmosphere. 2. Low-quality DMSO: The DMSO is not of sufficient purity. 3. Incorrect storage: The stock solution was not stored properly, leading to moisture absorption or degradation.	1. Use a fresh, unopened bottle of anhydrous, high-purity DMSO for preparing new stock solutions. ^[2] 2. If possible, sonicate the existing solution in a water bath to attempt to redissolve the precipitate. However, preparing a fresh solution is the most reliable approach. 3. Store stock solutions in tightly sealed vials at the recommended temperature (-20°C or -80°C) and minimize exposure to ambient air. ^[2]
Inconsistent experimental results	1. Inaccurate stock concentration: The actual concentration of dissolved MAX-10181 is lower than intended due to precipitation. 2. Compound degradation: The compound may be unstable in the prepared solution over time.	1. Prepare a fresh stock solution using anhydrous DMSO. 2. Perform a quality control check of your stock solution. This can be done by measuring its absorbance via UV-Vis spectroscopy and comparing it to a freshly prepared standard. 3. Aliquot stock solutions into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

Difficulty dissolving MAX-10181 powder	1. Insufficient solvent volume: The amount of DMSO is not sufficient to dissolve the given amount of MAX-10181. 2. Inadequate mixing: The solution has not been mixed thoroughly enough to facilitate dissolution.	1. Gently warm the solution and vortex or sonicate to aid dissolution.[2] 2. Refer to the manufacturer's instructions for the recommended solvent volume for a given mass of the compound.
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Data Presentation

Table 1: Solubility of **MAX-10181** in DMSO

Parameter	Value	Notes
Solubility in Anhydrous DMSO	100 mg/mL (189.56 mM)	Requires sonication.[2]
Impact of Water Content	Significantly Decreased	The presence of water absorbed by hygroscopic DMSO will lower the solubility. [2] Quantitative data on the exact solubility at different water percentages is not readily available and would require experimental determination.

Experimental Protocols

Protocol 1: Preparation of MAX-10181 Stock Solution

Objective: To prepare a high-concentration stock solution of **MAX-10181** in anhydrous DMSO.

Materials:

- **MAX-10181** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), high purity

- Sterile, amber glass vials with screw caps
- Vortex mixer
- Sonicator (water bath)
- Calibrated analytical balance
- Pipettes and sterile tips

Procedure:

- Equilibrate the **MAX-10181** powder and anhydrous DMSO to room temperature before opening to minimize moisture condensation.
- Weigh the desired amount of **MAX-10181** powder using a calibrated analytical balance in a low-humidity environment if possible.
- Transfer the powder to a sterile amber glass vial.
- Add the calculated volume of anhydrous DMSO to the vial to achieve the desired concentration (e.g., 100 mg/mL).
- Tightly cap the vial and vortex thoroughly for 2-3 minutes.
- If the powder is not fully dissolved, place the vial in a sonicator water bath and sonicate for 10-15 minutes, or until the solution is clear.
- Visually inspect the solution for any undissolved particles.
- For long-term storage, aliquot the stock solution into smaller, single-use volumes in tightly sealed vials to minimize freeze-thaw cycles and exposure to air.
- Store the aliquots at -20°C or -80°C as recommended by the manufacturer.

Protocol 2: Kinetic Solubility Assay to Assess Impact of Water in DMSO

Objective: To determine the kinetic solubility of **MAX-10181** in DMSO containing varying amounts of water.

Materials:

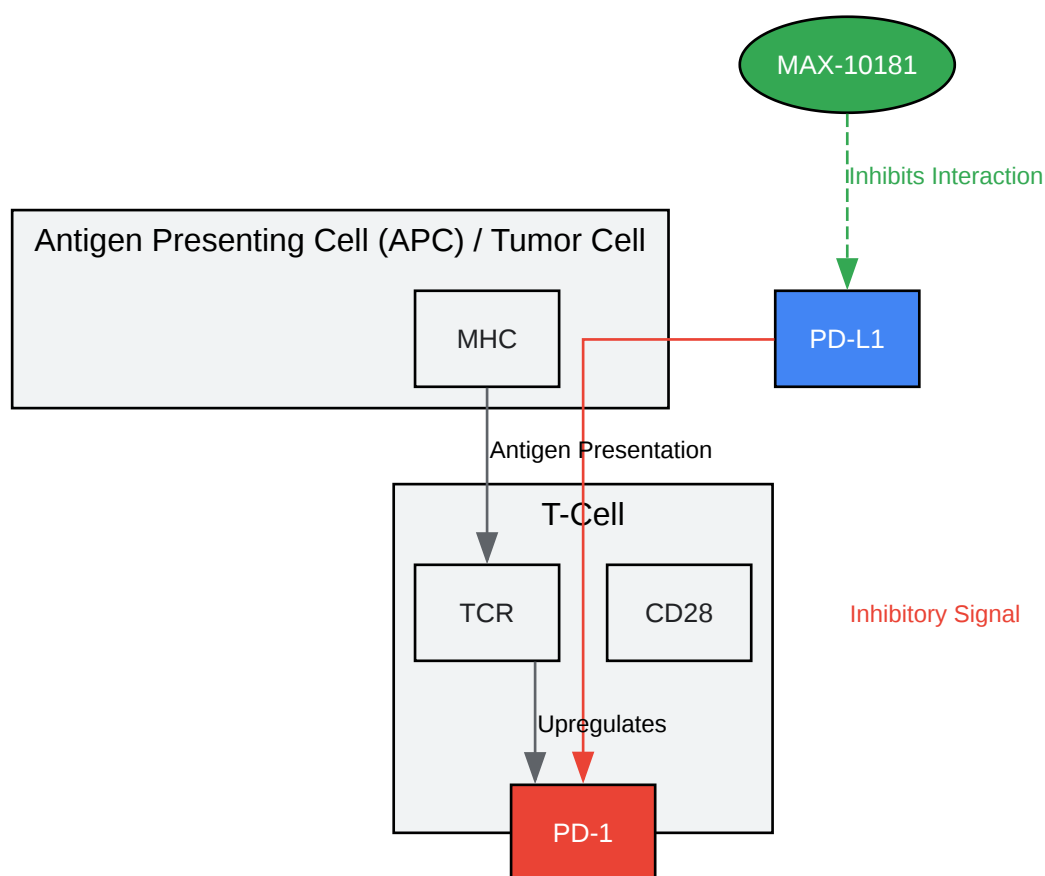
- **MAX-10181**
- Anhydrous DMSO
- Phosphate-Buffered Saline (PBS), pH 7.4
- 96-well microtiter plates (clear bottom)
- Multichannel pipette or automated liquid handler
- Plate reader capable of measuring turbidity (nephelometry) or absorbance

Procedure:

- **Prepare DMSO/Water Mixtures:** Prepare a series of DMSO and water mixtures (e.g., 100% DMSO, 99% DMSO/1% water, 95% DMSO/5% water, 90% DMSO/10% water).
- **Prepare **MAX-10181** Stock Solutions:** Prepare a high-concentration stock solution of **MAX-10181** in each of the DMSO/water mixtures.
- **Plate Setup:** In a 96-well plate, add a small volume (e.g., 2 μ L) of each **MAX-10181** stock solution in triplicate.
- **Add Buffer:** To each well, rapidly add a larger volume (e.g., 198 μ L) of PBS (pH 7.4).
- **Mix and Incubate:** Mix the contents of the wells thoroughly by gentle shaking for 1-2 minutes. Incubate the plate at room temperature for 1-2 hours.
- **Measure Turbidity:** Measure the turbidity of each well using a nephelometer or the absorbance at a wavelength where the compound does not absorb (e.g., 650 nm) using a plate reader. An increase in light scattering or absorbance indicates precipitation.

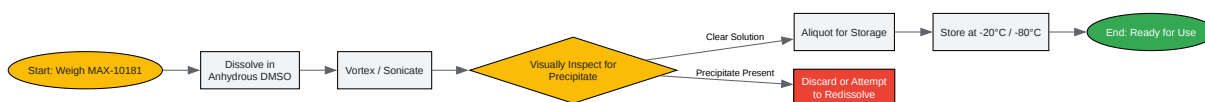
- Data Analysis: Plot the turbidity/absorbance against the final concentration of **MAX-10181** for each DMSO/water mixture. The concentration at which a significant increase in turbidity is observed is the kinetic solubility limit under those conditions.

Visualizations



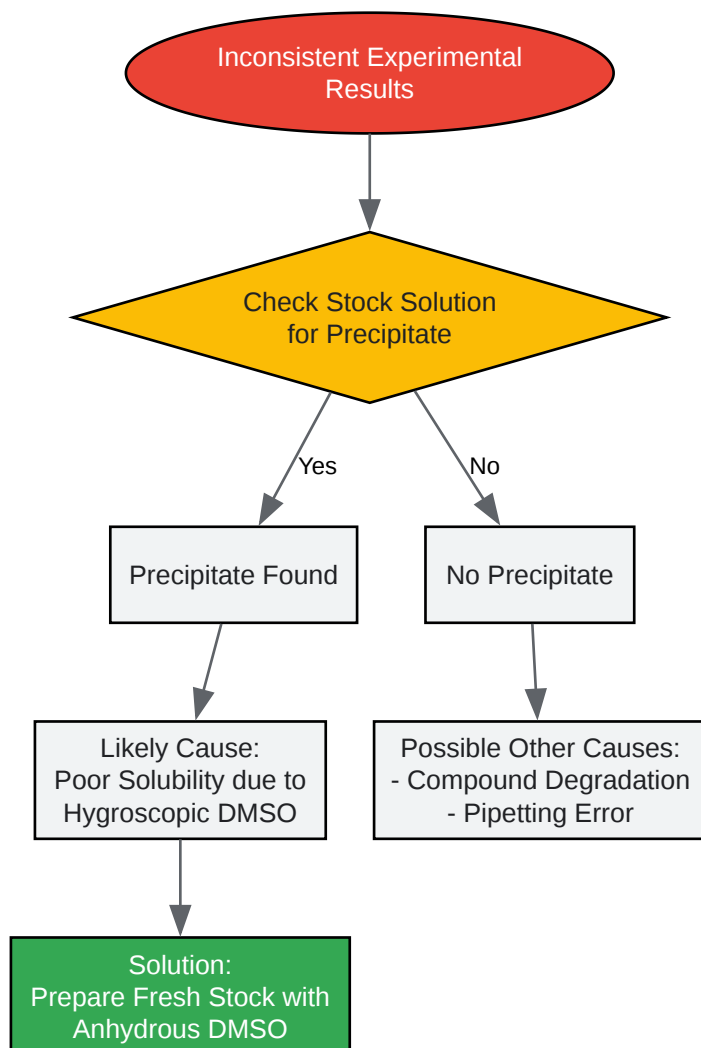
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Caption: PD-1/PD-L1 Signaling Pathway and **MAX-10181** Inhibition.



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Caption: Workflow for Preparing **MAX-10181** Stock Solution.



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Caption: Troubleshooting Logic for Inconsistent Experimental Results.

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